

solubility and stability of 4-(lodomethyl)-2phenylthiazole

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An in-depth technical guide on the solubility and stability of **4-(lodomethyl)-2-phenylthiazole** for researchers, scientists, and drug development professionals.

Introduction

4-(lodomethyl)-2-phenylthiazole is a key heterocyclic organic compound with the chemical formula C₁₀H₈INS. It serves as a crucial building block and intermediate in the synthesis of various pharmaceutical agents. Its molecular structure, featuring a phenyl ring attached to a thiazole core with an iodomethyl substituent, makes it a versatile reagent for introducing the 2-phenylthiazole-4-yl)methyl moiety into larger molecules. Given its role in complex synthetic pathways, a thorough understanding of its solubility and stability is paramount for optimizing reaction conditions, ensuring product purity, and managing storage.

This guide provides a comprehensive overview of the known properties of **4-(lodomethyl)-2-phenylthiazole** and outlines standardized protocols for its characterization.

Physicochemical Properties

A summary of the basic physicochemical properties is provided below.



Property	Value	Reference
CAS Number	1003595-57-7	
Molecular Formula	C10H8INS	_
Molecular Weight	301.15 g/mol	-
Appearance	White to off-white solid	Inferred
Melting Point	93-95 °C	

Solubility Profile

Quantitative solubility data for **4-(lodomethyl)-2-phenylthiazole** is not extensively reported in publicly available literature. Therefore, experimental determination is necessary. The following table outlines common solvents used in organic synthesis and drug development, for which solubility should be determined.



Solvent	Туре	Expected Solubility	Quantitative Data (mg/mL)
Water	Aqueous	Low	To be determined experimentally
Dimethyl Sulfoxide (DMSO)	Organic, Polar Aprotic	High	To be determined experimentally
N,N- Dimethylformamide (DMF)	Organic, Polar Aprotic	High	To be determined experimentally
Dichloromethane (DCM)	Organic, Halogenated	Moderate to High	To be determined experimentally
Tetrahydrofuran (THF)	Organic, Ether	Moderate to High	To be determined experimentally
Acetonitrile (ACN)	Organic, Polar Aprotic	Moderate	To be determined experimentally
Methanol	Organic, Polar Protic	Low to Moderate	To be determined experimentally
Ethanol	Organic, Polar Protic	Low to Moderate	To be determined experimentally
Acetone	Organic, Polar Aprotic	Moderate	To be determined experimentally

Experimental Protocol: Solubility Determination (Shake-Flask Method)

A standardized method for determining solubility is the shake-flask method, compliant with OECD Guideline 105.

Objective: To determine the saturation concentration of **4-(lodomethyl)-2-phenylthiazole** in various solvents.

Materials:



- · 4-(lodomethyl)-2-phenylthiazole
- Selected solvents (e.g., DMSO, DCM, Water)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Syringe filters (0.22 μm)
- · Volumetric flasks and pipettes

Procedure:

- Preparation: Prepare a stock solution of the compound in a solvent of known high solubility (e.g., acetonitrile) to create a calibration curve for HPLC analysis.
- Equilibration: Add an excess amount of 4-(lodomethyl)-2-phenylthiazole to a known volume of the test solvent in a flask. This ensures that a saturated solution is achieved.
- Incubation: Seal the flasks and place them on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After incubation, let the flasks stand to allow undissolved solid to settle.
 For colloidal suspensions, centrifuge the samples at high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection: Carefully extract an aliquot from the clear supernatant.



- Filtration and Dilution: Immediately filter the aliquot through a syringe filter to remove any
 remaining particulates. Dilute the filtered sample with a suitable solvent to bring the
 concentration within the linear range of the HPLC calibration curve.
- Quantification: Analyze the diluted sample by HPLC. Determine the concentration by comparing its peak area to the previously established calibration curve.
- Calculation: Calculate the original concentration in the saturated solution, accounting for the dilution factor. The result is the solubility of the compound in the test solvent at the specified temperature.

Stability Profile

The stability of **4-(lodomethyl)-2-phenylthiazole** is critical for its use as a synthetic intermediate. Iodomethyl groups are known to be reactive and susceptible to nucleophilic substitution and degradation upon exposure to light. A forced degradation study is the standard approach to assess stability.

Condition	Stressor	Expected Stability	Degradation Products
Acidic	0.1 M HCI	Low to Moderate	To be determined experimentally
Basic	0.1 M NaOH	Low (Hydrolysis)	To be determined experimentally
Oxidative	3% H2O2	Low to Moderate	To be determined experimentally
Thermal	60 °C	Moderate	To be determined experimentally
Photolytic	UV/Visible Light	Low	To be determined experimentally

Experimental Protocol: Forced Degradation Study



Objective: To evaluate the stability of **4-(lodomethyl)-2-phenylthiazole** under various stress conditions.

Materials:

- 4-(lodomethyl)-2-phenylthiazole
- HPLC-grade solvents (acetonitrile, water)
- Stress agents: HCl, NaOH, H2O2
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector
- · pH meter

Procedure:

- Stock Solution Preparation: Prepare a solution of 4-(lodomethyl)-2-phenylthiazole in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl. Incubate at a specified temperature (e.g., 60 °C) for a set time (e.g., 24 hours). Withdraw samples at various time points, neutralize, and dilute for HPLC analysis.
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH. Keep at room temperature and monitor degradation at short intervals (e.g., 0, 1, 2, 4 hours), as base-catalyzed hydrolysis can be rapid. Neutralize and dilute samples before analysis.
- Oxidative Degradation: Mix the stock solution with 3% H₂O₂. Incubate at room temperature and monitor over time (e.g., up to 24 hours). Dilute samples for analysis.
- Thermal Degradation: Store the stock solution in a temperature-controlled oven (e.g., 60 °C) protected from light. Analyze samples at various time points.

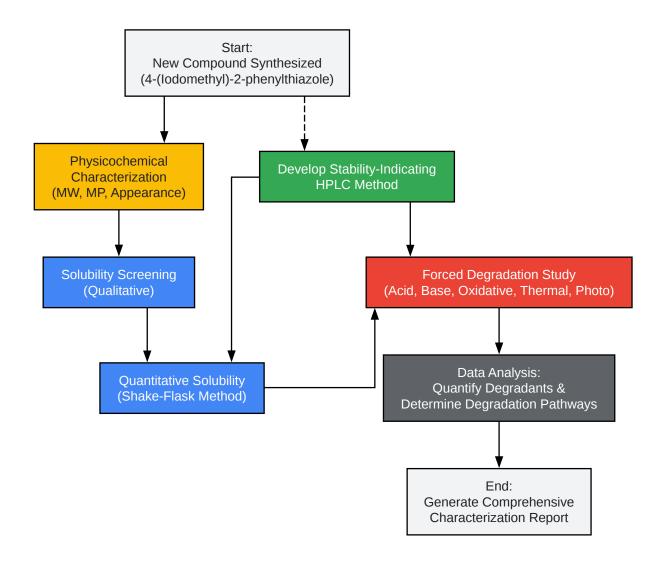


- Photostability: Expose the stock solution to light in a photostability chamber according to ICH
 Q1B guidelines. A control sample should be wrapped in aluminum foil to protect it from light.
 Analyze both samples at appropriate time points.
- HPLC Analysis: Analyze all stressed samples, along with an unstressed control, using a stability-indicating HPLC method. The use of a PDA detector helps in identifying and spectrally characterizing degradation products.
- Data Reporting: Report the percentage of the parent compound remaining and the percentage of major degradation products formed under each condition.

Visualized Workflows and Relationships Logical Workflow for Compound Characterization

The following diagram outlines a typical workflow for assessing the solubility and stability of a new chemical entity like **4-(lodomethyl)-2-phenylthiazole**.





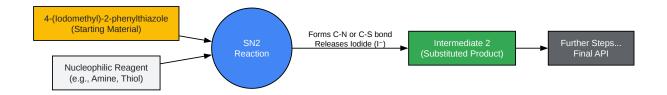
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Caption: Workflow for Solubility and Stability Assessment.

Role in Synthesis

4-(lodomethyl)-2-phenylthiazole is a key intermediate. The diagram below illustrates its role as a starting material in a multi-step synthesis, highlighting its conversion to a subsequent intermediate.





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Caption: Synthetic Role of **4-(lodomethyl)-2-phenylthiazole**.

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